Commercial availability of 2-Chloro-5-fluorophenylacetonitrile

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Compound of Interest

Compound Name:	*2-Chloro-5-fluorophenylacetonitrile*
CAS No.:	*395675-23-7*
Cat. No.:	*B1364815*

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An In-Depth Technical Guide to the Commercial Availability and Application of **2-Chloro-5-fluorophenylacetonitrile**

Abstract

2-Chloro-5-fluorophenylacetonitrile, identified by CAS Number 395675-23-7, is a strategically important substituted aromatic nitrile that serves as a versatile building block in modern medicinal chemistry and drug discovery. Its unique substitution pattern, featuring a reactive nitrile group and a halogenated phenyl ring, offers multiple avenues for synthetic elaboration into complex molecular architectures. This technical guide provides a comprehensive overview for researchers, chemists, and drug development professionals on its commercial availability, procurement strategies, key physicochemical properties, and a validated, representative synthesis protocol. Furthermore, it explores the compound's applications as a key intermediate and details critical safety and handling procedures to ensure its effective and safe utilization in a laboratory setting.

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Compound Identification and Physicochemical Properties

2-Chloro-5-fluorophenylacetonitrile is a solid, crystalline compound whose structural and chemical properties make it a valuable precursor in multi-step organic synthesis.[1][2] The presence of both chlorine and fluorine atoms on the phenyl ring allows for fine-tuning of pharmacokinetic and pharmacodynamic properties in derivative molecules, a common strategy in drug design.[3]

Table 1: Physicochemical and Spectroscopic Data for **2-Chloro-5-fluorophenylacetonitrile**

Property	Value	Source(s)
CAS Number	395675-23-7	[1][4][5]
Molecular Formula	C_8H_5ClFN	[1][2][4]
Molecular Weight	169.58 g/mol	[1][4]
Appearance	White to off-white crystalline solid	[1]
Melting Point	58-59 °C	[1]
Boiling Point	249.8 °C at 760 mmHg	[1][2]
Density	1.286 g/cm³	[1][2]
Flash Point	104.9 °C	[1][2]
SMILES	C1=CC(=C(C=C1F)CC#N)Cl	[1]
InChI Key	WBXORBHLIYATBL-UHFFFAOYSA-N	

Commercial Availability and Procurement

2-Chloro-5-fluorophenylacetonitrile is readily available from a range of chemical suppliers, catering to both small-scale research and larger development needs. Procurement options range from major global distributors to specialized niche manufacturers.

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Supplier Landscape and Grades

The compound is typically offered in various purity grades, commonly ranging from 97% to >98% (GC), which is suitable for most research and development applications. When selecting a supplier, it is crucial to request and review the Certificate of Analysis (CoA) for the specific lot to verify purity and identify any potential impurities that could interfere with subsequent reactions.

Strategic Procurement for Drug Development

For professionals in drug development, supplier selection transcends simple cost analysis. Key considerations include:

- Scalability: Can the supplier transition from providing gram quantities for initial research to kilogram-scale batches for preclinical and clinical development?
- Documentation and Quality Control: Does the supplier provide comprehensive documentation, including detailed CoAs with spectroscopic data (^{1}H NMR, MS) and a robust Safety Data Sheet (SDS)?
- Consistency: Is there a proven track record of lot-to-lot consistency, which is critical for reproducible research and manufacturing?

Table 2: Selected Commercial Suppliers of **2-Chloro-5-fluorophenylacetonitrile**

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Supplier	Example Product Number	Notes
Sigma-Aldrich	CIAH987F04ED (ChemScene)	Available through their marketplace, often as a preferred partner product.
Apollo Scientific	APO428498392	A well-established supplier of fluorine-containing building blocks.
Alachem Co., Ltd.	299A19	Offers the product for applications ranging from R&D to industrial use.[4]
Arctom	SY109536	Provides the compound in flexible, in-stock reagent sizes.[5]
BuyersGuideChem	N/A	A platform listing multiple vendors, with historical pricing data available.[1]

Note: This table is not exhaustive and is intended to provide a representative sample of available suppliers. Availability and product numbers are subject to change.

Synthesis and Manufacturing Pathway

While numerous proprietary methods exist for industrial-scale production, a common and reliable laboratory-scale synthesis of phenylacetonitriles involves the nucleophilic substitution of a corresponding benzyl halide with a cyanide salt. This well-established reaction, often referred to as cyanation, is a cornerstone of C-C bond formation.

Retrosynthetic Analysis and Key Transformation

The most direct retrosynthetic disconnection for **2-Chloro-5-fluorophenylacetonitrile** points to 2-chloro-5-fluorobenzyl chloride (or bromide) as the immediate precursor. The key transformation is the displacement of the benzylic halide by a cyanide anion (CN^-).

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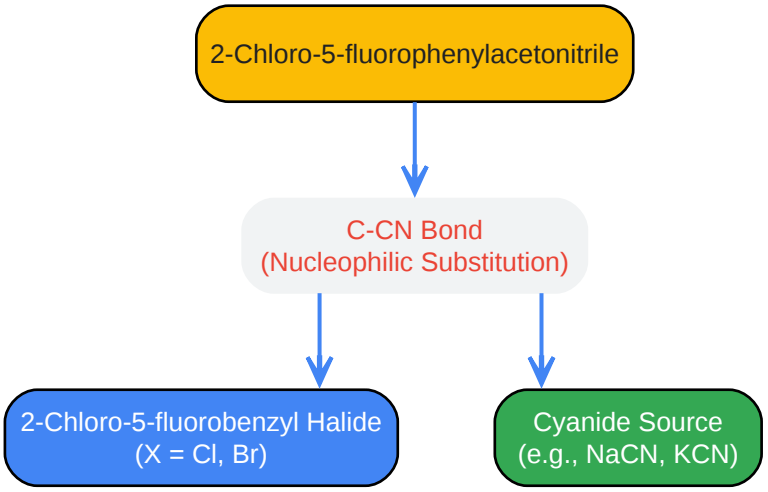

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Caption: Retrosynthetic analysis of the target molecule.

Representative Synthesis Protocol: Cyanation of 2-Chloro-5-fluorobenzyl Chloride

This protocol is a representative example adapted from well-established procedures for the synthesis of benzyl cyanides.[6] Causality: The choice of a polar aprotic solvent like DMSO or DMF is critical as it effectively solvates the cation (e.g., Na^+) of the cyanide salt, leaving a "naked" and highly nucleophilic cyanide anion to attack the electrophilic benzylic carbon. The reaction is sensitive to water, which can lead to side reactions, hence the use of anhydrous conditions.

Reagents and Equipment:

- 2-Chloro-5-fluorobenzyl chloride (1 equivalent)
- Sodium cyanide (NaCN) (1.1-1.2 equivalents)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Toluene or Ethyl Acetate (for extraction)
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution

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- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Round-bottom flask with magnetic stirrer
- Condenser and nitrogen/argon inlet
- Heating mantle with temperature control
- Separatory funnel
- Rotary evaporator

Step-by-Step Methodology:

- Setup: Assemble a dry round-bottom flask equipped with a magnetic stir bar, reflux condenser, and a nitrogen or argon inlet. Ensure all glassware is thoroughly dried to prevent hydrolysis of the cyanide salt.
- Reagent Addition: Charge the flask with sodium cyanide (1.1 eq.) and anhydrous DMSO. Begin stirring to form a slurry.
- Substrate Addition: Dissolve 2-chloro-5-fluorobenzyl chloride (1.0 eq.) in a minimal amount of anhydrous DMSO and add it dropwise to the stirring slurry at room temperature.
- Reaction: Gently heat the reaction mixture to 40-60 °C. The optimal temperature may require empirical determination. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography (GC) until the starting benzyl chloride is consumed (typically 2-4 hours).
- Quenching: Cool the reaction mixture to room temperature. Carefully and slowly pour the mixture into a beaker containing ice-water. Caution: This step should be performed in a well-ventilated fume hood as quenching cyanide-containing solutions can potentially release toxic HCN gas, especially if acidic.
- Extraction: Transfer the quenched mixture to a separatory funnel. Extract the aqueous phase three times with toluene or ethyl acetate. The organic layers contain the desired product.

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- Washing: Combine the organic extracts and wash sequentially with saturated aqueous $NaHCO_3$ solution and then with brine. This removes residual DMSO and other water-soluble impurities.

- Drying and Concentration: Dry the organic layer over anhydrous $MgSO_4$ or Na_2SO_4. Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product.

- Purification: The crude product, a solid or oil, can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) or by flash column chromatography on silica gel.

Applications in Drug Discovery and Development

The true value of **2-Chloro-5-fluorophenylacetonitrile** lies in the synthetic versatility of its functional groups. It is not typically an active pharmaceutical ingredient (API) itself but rather a key intermediate used to construct the core scaffolds of more complex drug candidates.[3][7]

Functional Group Utility:

- Nitrile Group: This group is a synthetic linchpin. It can be:
  - Hydrolyzed to form a carboxylic acid, a common functional group in drugs for interacting with biological targets or improving solubility.
  - Reduced to a primary amine, providing a basic center for salt formation or a nucleophilic handle for further derivatization.
  - Used as a precursor for various heterocycles (e.g., tetrazoles, imidazoles), which are prevalent in modern pharmaceuticals.

- Halogenated Phenyl Ring: The chloro and fluoro substituents are critical for modulating the molecule's properties.[3] They can influence lipophilicity (logP), metabolic stability (blocking sites of oxidation), and binding affinity by participating in halogen bonding or other electronic interactions with protein targets.

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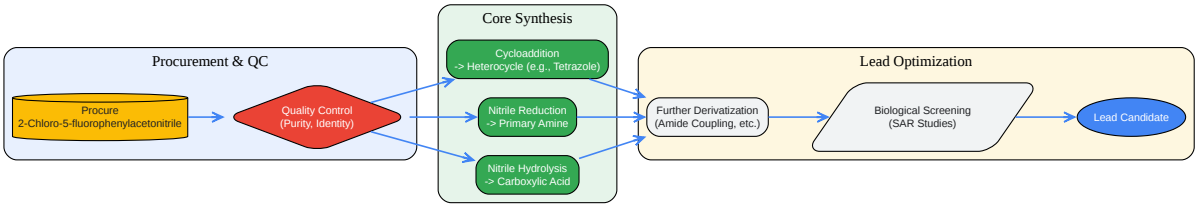

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Caption: Workflow of **2-Chloro-5-fluorophenylacetonitrile** in a drug discovery program.

Safety, Handling, and Storage

2-Chloro-5-fluorophenylacetonitrile is a hazardous chemical and must be handled with appropriate precautions. It is classified as toxic if swallowed or in contact with skin, and may cause skin, eye, and respiratory irritation.

GHS Hazard Information:

- Pictograms: Skull and Crossbones, Exclamation Mark
- Signal Word: Danger
- Hazard Statements: H301 (Toxic if swallowed), H311 (Toxic in contact with skin), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H332 (Harmful if inhaled), H335 (May cause respiratory irritation).

Mandatory Laboratory Handling Protocol

- Engineering Controls: Always handle this compound inside a certified chemical fume hood to prevent inhalation of dust or vapors. Ensure an eyewash station and safety shower are immediately accessible.

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- Personal Protective Equipment (PPE):
  - Gloves: Wear nitrile or neoprene gloves. Double-gloving is recommended.
  - Eye Protection: Chemical safety goggles are mandatory. A face shield should be worn if there is a splash risk.
  - Lab Coat: A flame-resistant lab coat must be worn and kept buttoned.
- Weighing and Transfer: Handle as a solid in a manner that minimizes dust generation. Use a spatula for transfers. If heating or dissolving, ensure adequate ventilation and be aware of the flash point (104.9 °C).[1]
- Spill Response: In case of a spill, evacuate the area. Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite or sand). Collect the material into a sealed, labeled container for hazardous waste disposal. Do not use combustible materials like paper towels to clean up.
- Waste Disposal: All waste containing this compound must be disposed of as hazardous chemical waste according to local, state, and federal regulations.

Storage and Stability

- Conditions: Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Incompatibilities: Keep away from strong oxidizing agents, strong acids, and strong bases.
- Recommendation: Store in a locked cabinet or a designated area for toxic chemicals to control access.

Conclusion

2-Chloro-5-fluorophenylacetonitrile is a commercially accessible and synthetically valuable intermediate for pharmaceutical research and development. Its well-defined physicochemical properties and the reactivity of its functional groups provide a robust platform for the synthesis of novel compounds. By understanding the supplier landscape, employing safe and effective synthesis protocols, and leveraging its chemical versatility, researchers can efficiently

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incorporate this building block into their drug discovery pipelines. Adherence to stringent safety protocols is paramount to mitigate the risks associated with its handling.

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